

An In-depth Technical Guide to Triflic Acid: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Trifluoromethanesulfonic acid*

Cat. No.: *B052903*

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Trifluoromethanesulfonic acid, commonly known as triflic acid (TfOH), is a sulfonic acid with the chemical formula $\text{CF}_3\text{SO}_3\text{H}$.^{[1][2]} It is recognized as one of the strongest known monoprotic organic acids, classifying it as a "superacid".^{[2][3]} Its remarkable acidity, combined with high thermal and chemical stability, makes it an invaluable reagent and catalyst in a wide array of applications, particularly in research and industrial organic synthesis.^{[3][4]} This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of triflic acid for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

Triflic acid is a hygroscopic, colorless, and slightly viscous liquid at room temperature.^{[2][5]} It is soluble in polar solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), acetonitrile, and dimethyl sulfone.^{[2][6]} However, its addition to polar solvents can be dangerously exothermic.^{[2][6]} In moist air, it fumes and forms a stable solid monohydrate ($\text{CF}_3\text{SO}_3\text{H}\cdot\text{H}_2\text{O}$), which has a melting point of 34 °C.^{[2][5][7]}

A defining characteristic of triflic acid is its exceptional acidity, with a pK_a of approximately -14 to -15, making it about 1000 times stronger than sulfuric acid.^{[1][3]} Unlike many other strong acids, such as perchloric or nitric acid, triflic acid and its conjugate base, the triflate anion (CF_3SO_3^-), are highly stable and resistant to oxidation and reduction reactions.^{[3][5]} Furthermore, it does not sulfonate substrates, a common side reaction with sulfuric acid, fluorosulfuric acid, and chlorosulfonic acid.^{[3][5]}

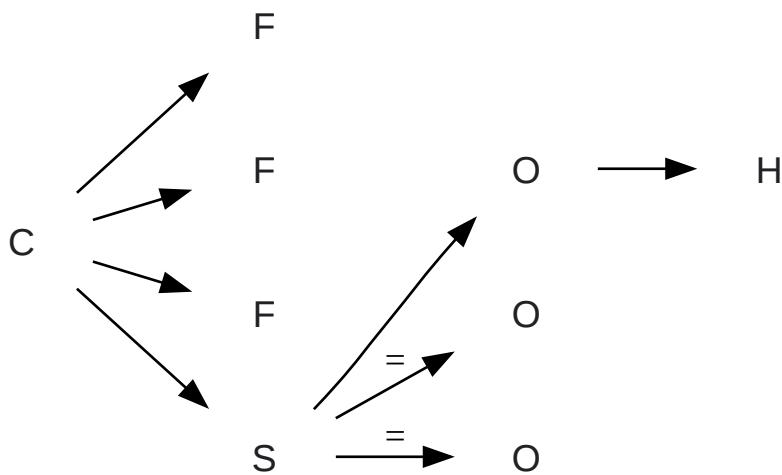
Quantitative Data Summary

Property	Value
IUPAC Name	Trifluoromethanesulfonic acid
Chemical Formula	$\text{CF}_3\text{SO}_3\text{H}$ [1] [5]
Molar Mass	150.08 g/mol [2] [8]
Appearance	Colorless, hygroscopic liquid [1] [4]
Density	1.696 g/mL at 25 °C [5] [8]
Melting Point	-40 °C [1] [5] [8]
Boiling Point	162 °C [1] [5] [8]
pKa	-14.7 ± 2.0 [3] [5]
Solubility in Water	1600 g/L; Miscible [4] [5]
Refractive Index (n _{20/D})	1.327 [9]

Chemical Structure

The structure of triflic acid features a trifluoromethyl group (CF_3) bonded to a sulfonic acid group (- SO_3H). The strong electron-withdrawing effect of the three fluorine atoms stabilizes the resulting triflate anion, which accounts for the acid's immense strength.

Chemical Structure of Triflic Acid



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Chemical Structure of Triflic Acid

Synthesis and Experimental Protocols

Triflic acid can be synthesized through several routes. The primary industrial method involves the electrochemical fluorination (ECF) of methanesulfonic acid.[3][5]

Industrial Synthesis via Electrochemical Fluorination

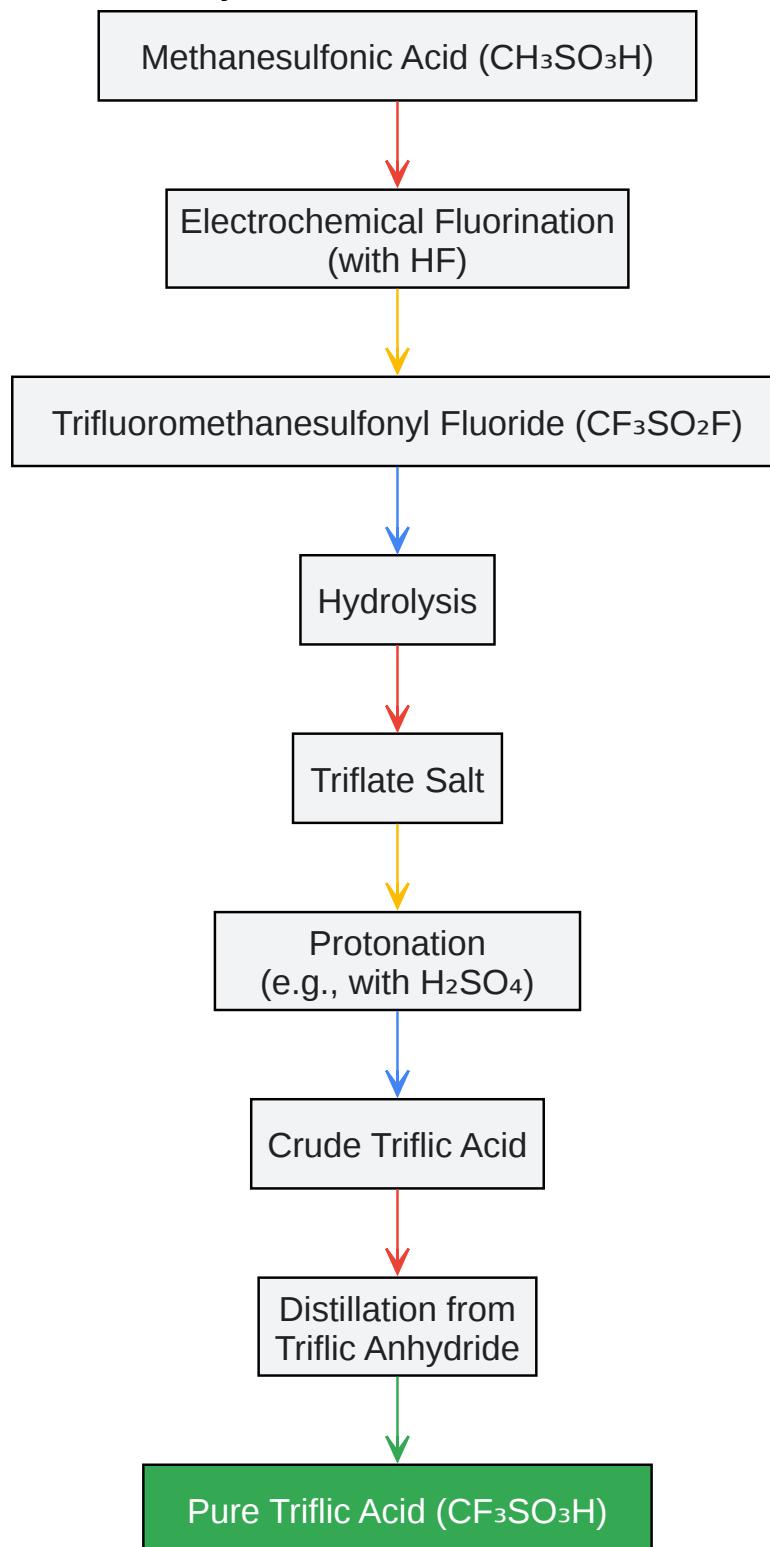
This process is a cornerstone of industrial production for triflic acid.[5]

Methodology:

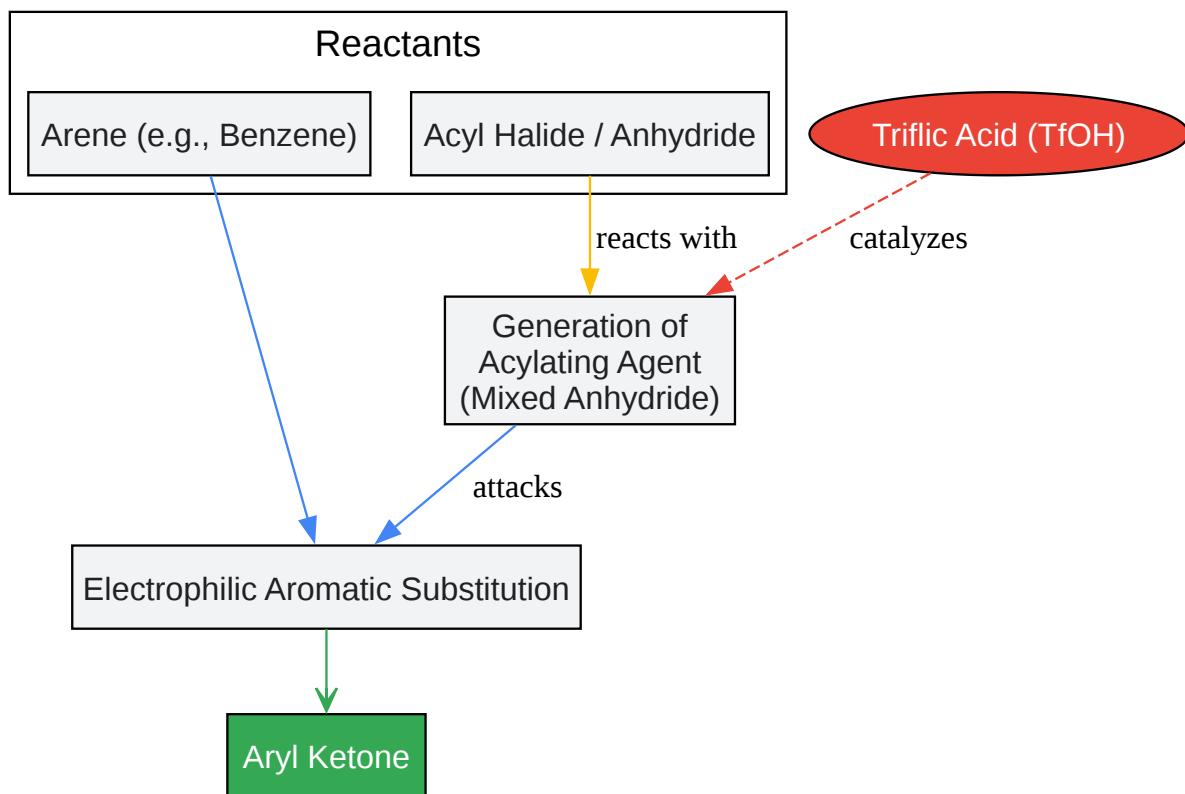
- **Electrochemical Fluorination:** Methanesulfonic acid ($\text{CH}_3\text{SO}_3\text{H}$) is subjected to electrochemical fluorination in the presence of hydrogen fluoride (HF). This reaction substitutes the hydrogen atoms on the methyl group with fluorine atoms, yielding trifluoromethanesulfonyl fluoride ($\text{CF}_3\text{SO}_2\text{F}$).[3][5]
 - Reaction: $\text{CH}_3\text{SO}_3\text{H} + 4 \text{ HF} \rightarrow \text{CF}_3\text{SO}_2\text{F} + \text{H}_2\text{O} + 3 \text{ H}_2$ [5]

- Hydrolysis: The resulting $\text{CF}_3\text{SO}_2\text{F}$ is then hydrolyzed. This step converts the sulfonyl fluoride into the triflate salt.[3][5]
- Protonation: The triflate salt is subsequently treated with a strong acid (preprotonated), often sulfuric acid, to yield crude triflic acid.[3][5]
- Purification: Final purification is achieved by distillation of the crude acid from triflic anhydride.[3][5]

Industrial Synthesis Workflow of Triflic Acid



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